

Common synonyms for 2,5-Dimethoxy-4-methylbenzaldehyde

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Compound of Interest

Compound Name:	2,5-Dimethoxy-4-methylbenzaldehyde
Cat. No.:	B127970

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An In-depth Technical Guide to **2,5-Dimethoxy-4-methylbenzaldehyde** for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,5-Dimethoxy-4-methylbenzaldehyde**, a key aromatic aldehyde intermediate in the synthesis of various psychoactive compounds and other biologically active molecules. This document covers its nomenclature, physicochemical properties, synthesis protocols, and primary applications in the fields of medicinal chemistry and drug development. Detailed experimental procedures and graphical representations of synthetic pathways are included to support researchers and scientists in their work with this compound.

Nomenclature and Synonyms

2,5-Dimethoxy-4-methylbenzaldehyde is an organic compound with the systematic IUPAC name **2,5-dimethoxy-4-methylbenzaldehyde**.^{[1][2]} It is also known by several other common names and identifiers, which are crucial for literature searches and chemical sourcing.

Common Synonyms:

- 4-Methyl-2,5-dimethoxybenzaldehyde^{[3][4]}

- 2,5-Dimethoxy-p-tolualdehyde[3][4]
- p-Tolualdehyde, 2,5-dimethoxy-[4]
- Benzaldehyde, 2,5-dimethoxy-4-methyl-[1][4]

Registry Numbers:

- CAS Number: 4925-88-6[1][3][5]
- EC Number: 847-780-6[1]
- UNII: 238B3L4AUK[4]

Physicochemical Properties

The physical and chemical properties of **2,5-Dimethoxy-4-methylbenzaldehyde** are summarized in the table below. These properties are essential for its handling, storage, and use in chemical reactions.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1] [3] [5]
Molecular Weight	180.20 g/mol	[1] [3]
Appearance	Yellow Solid	[4]
Melting Point	82-86 °C	[4]
Boiling Point	111-116 °C at 0.9 mmHg	[6]
Density	1.089 g/cm ³	[4]
Flash Point	130.7 °C	[4]
Refractive Index	1.531	[4]
Water Solubility	Slightly soluble in water.	[4] [7]
Solubility in Organic Solvents	Soluble in dichloromethane, dimethyl sulfoxide, and methanol.	[4] [7]
InChI	1S/C10H12O3/c1-7-4-10(13-3)8(6-11)5-9(7)12-2/h4-6H,1-3H3	[1]
InChIKey	LRSRTWLEJBIAIT-UHFFFAOYSA-N	[1]
SMILES	CC1=CC(=C(C=C1OC)C=O)OC	[1] [3]

Applications in Research and Drug Development

2,5-Dimethoxy-4-methylbenzaldehyde is a crucial precursor in the synthesis of various psychoactive phenylamine derivatives.[\[4\]](#)[\[8\]](#) Its primary application lies in the production of substituted phenethylamines and amphetamines, which are of significant interest in medicinal chemistry for their diverse biological activities.[\[9\]](#)

- **Synthesis of Psychotomimetics:** This compound is a well-known starting material for the synthesis of 2,5-dimethoxy-4-methylamphetamine (DOM or STP), a potent psychedelic drug.
- **Anticancer Research:** **2,5-Dimethoxy-4-methylbenzaldehyde** has demonstrated potential anticancer activity.^[3] It has been shown to be an effective inhibitor of cancer cell growth both in vitro and in vivo.^[3] The proposed mechanism for this activity may involve radical scavenging due to its molecular structure.^[3]
- **Metabolic Marker:** It is also identified as a metabolite of the amino acid methionine and is used as a marker for mesenchymal cells.^[3]

Experimental Protocols: Synthesis of 2,5-Dimethoxy-4-methylbenzaldehyde

Several methods for the synthesis of **2,5-Dimethoxy-4-methylbenzaldehyde** have been reported in the literature. The choice of method often depends on the availability of starting materials and the desired scale of the reaction.

Gattermann Reaction

This method utilizes 2,5-dimethoxytoluene as the starting material.

- **Reactants:** 2,5-dimethoxytoluene, hydrogen cyanide, and aluminium chloride.^[6]
- **Procedure:** The synthesis is carried out according to the standard Gattermann procedure.^[6]
- **Yield:** This method has been reported to produce the compound in a high yield of 89.6%.^[6]

Vilsmeier-Haack Reaction

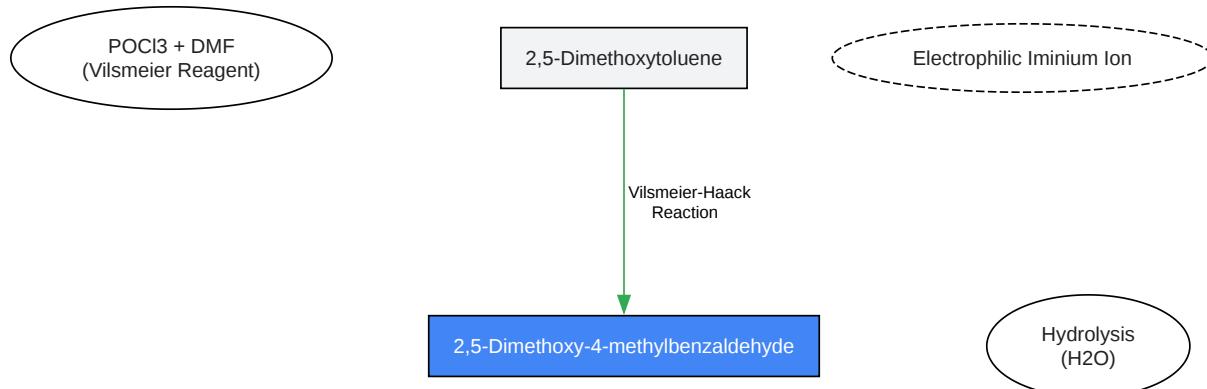
This is a common and effective method for the formylation of electron-rich aromatic rings.

- **Reactants:** 2,5-dimethoxytoluene, N-methylformanilide, and phosphorus oxychloride (POCl_3).^{[7][8]}
- **Detailed Protocol:**

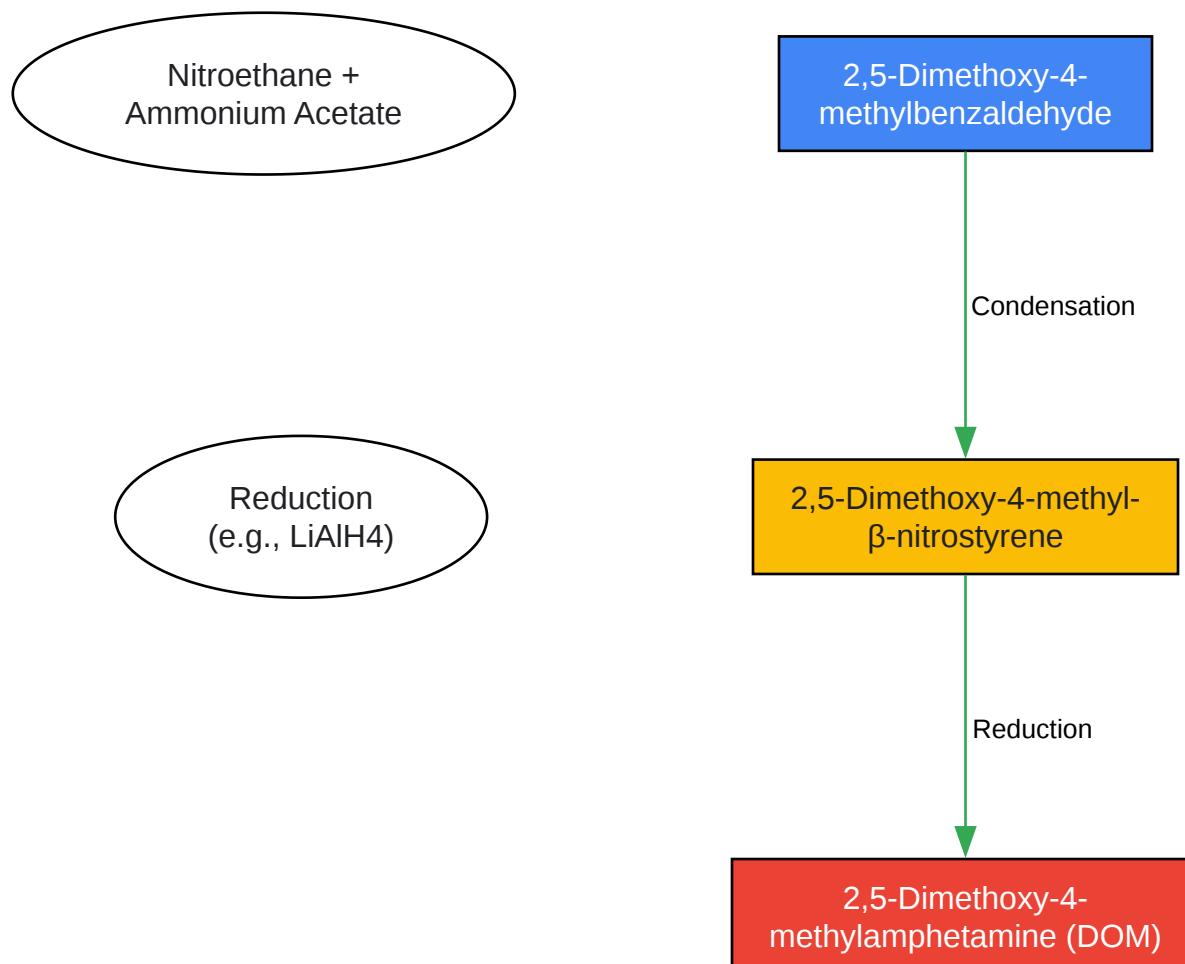
- A mixture of 8.5 mL of N-methylformanilide (0.068 mol) and 6.3 mL of phosphorus oxychloride (0.068 mol) is stirred at room temperature for 40 minutes.[4][7]
- 17.8 g of 2,5-dimethoxytoluene (0.117 mol) is then introduced.[4][7]
- The reaction mixture is heated at 50 °C for 6 hours.[4][7]
- After cooling to 20 °C, the mixture is hydrolyzed with 100 mL of a 10% aqueous sodium acetate solution.[4][7]
- The product is extracted twice with diethyl ether, and the organic layers are concentrated.[4][7]
- The residue is taken up in an aqueous sodium hydrogen sulfite solution and extracted again with diethyl ether.[4]
- The aqueous phase is then made basic (pH=12) to precipitate the product as white crystals.[4][7]
- Yield: This procedure can yield the product at 67%. [4][7] An alternative protocol using DMF instead of N-methylformanilide reports a yield of 85.9%. [4]

Visualization of Synthetic Pathways

The following diagrams illustrate the synthesis of **2,5-Dimethoxy-4-methylbenzaldehyde** and its subsequent use as a precursor.

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Caption: Vilsmeier-Haack synthesis of **2,5-Dimethoxy-4-methylbenzaldehyde**.

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Caption: Synthesis of DOM from **2,5-Dimethoxy-4-methylbenzaldehyde**.

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